

An In-depth Technical Guide to 1,5-Dimethyl-1H-imidazole-4-carbaldehyde

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Compound of Interest

Compound Name: 1,5-Dimethyl-1H-imidazole-4-carbaldehyde

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and spectroscopic data of **1,5-Dimethyl-1H-imidazole-4-carbaldehyde**, a heterocyclic compound of interest in medicinal chemistry and organic synthesis.

Chemical Structure and Properties

1,5-Dimethyl-1H-imidazole-4-carbaldehyde is a substituted imidazole featuring a carbaldehyde group at the 4-position and methyl groups at the 1 and 5-positions. The presence of the aldehyde functional group and the imidazole ring makes it a versatile intermediate for the synthesis of more complex molecules, particularly in the development of pharmaceutical agents.^[1]

Chemical Structure:

Caption: 2D Chemical Structure of **1,5-Dimethyl-1H-imidazole-4-carbaldehyde**.

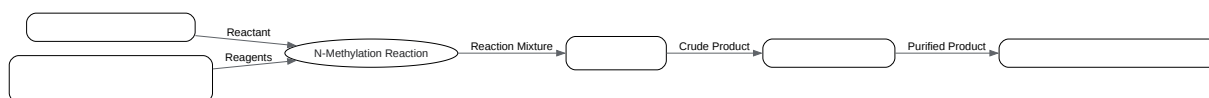
Physicochemical Properties:

Property	Value	Source
Molecular Formula	C ₆ H ₈ N ₂ O	[1]
Molecular Weight	124.14 g/mol	[1]
CAS Number	368833-94-7	
Appearance	Light yellow to off-white solid	
Purity	≥ 99% (HPLC)	
Storage Conditions	0 - 8 °C	[2]

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **1,5-Dimethyl-1H-imidazole-4-carbaldehyde** is not readily available in published literature, a plausible synthetic route can be devised based on established methods for the N-methylation of imidazoles and the formylation of aromatic heterocycles. One such proposed method is the N-methylation of 4-formyl-5-methyl-1H-imidazole.

Proposed Synthesis Workflow:



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References

- 1. chemimpex.com [chemimpex.com]
- 2. chemimpex.com [chemimpex.com]
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